

A Comparative Guide to 2-Methyl-5-nitroaniline in Synthesis Applications

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Compound of Interest

Compound Name: 2-Methyl-5-nitroaniline hydrate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed review of the applications of 2-Methyl-5-nitroaniline, a key intermediate in the chemical industry. Its performance is objectively compared with relevant alternatives, supported by experimental data and protocols to assist in research and development.

Introduction to 2-Methyl-5-nitroaniline

2-Methyl-5-nitroaniline (CAS 99-55-8), also known as 5-nitro-o-toluidine or Fast Scarlet G Base, is a yellow crystalline solid.[1][2] It is a versatile aromatic amine primarily utilized as an intermediate in the synthesis of azo dyes and high-performance pigments.[2][3] Its molecular structure, featuring methyl, nitro, and amino groups on a benzene ring, provides a stable and reactive foundation for various chemical transformations.[3] Beyond colorants, it also serves as a building block in the synthesis of certain pharmaceuticals and agrochemicals.[2][4]

Core Application: Azo Dye and Pigment Synthesis

The principal application of 2-Methyl-5-nitroaniline is as a diazo component in the creation of azo colorants.[5] This process involves two primary stages: diazotization and azo coupling.

- Diazotization:** The primary amino group ($-NH_2$) of 2-Methyl-5-nitroaniline is converted into a highly reactive diazonium salt ($-N_2^+$) using nitrous acid (HNO_2), which is typically generated

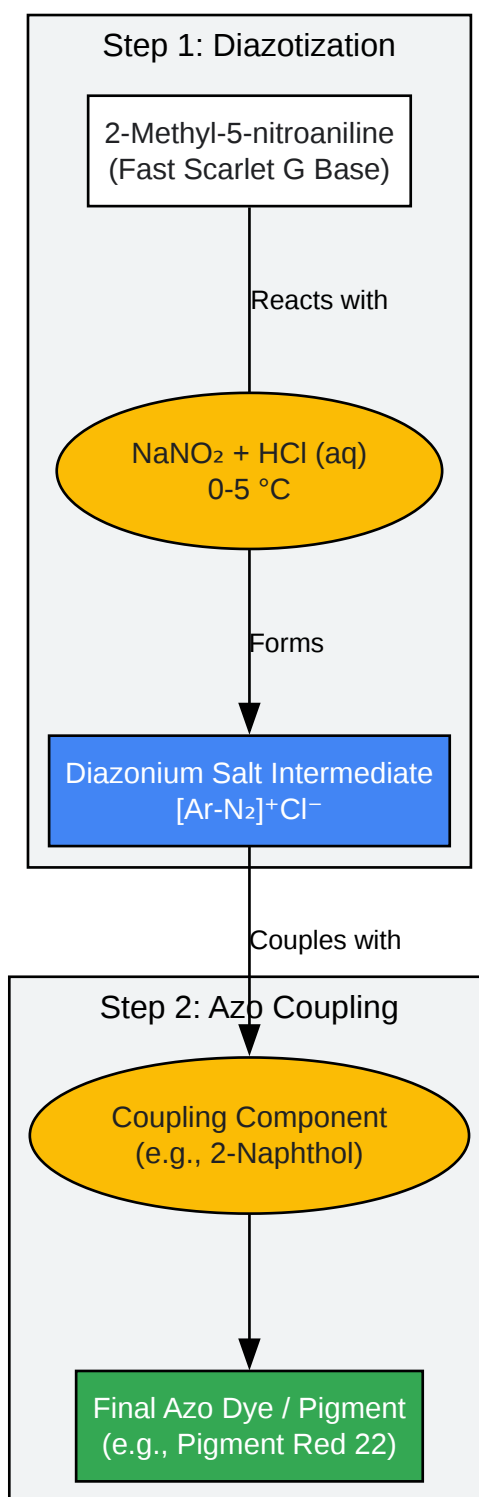
in situ from sodium nitrite (NaNO_2) and a strong acid like hydrochloric acid (HCl) at low temperatures ($0\text{--}5\text{ }^\circ\text{C}$).

- **Azo Coupling:** The resulting diazonium salt acts as an electrophile and reacts with a coupling component—an electron-rich aromatic compound such as a phenol or another aniline derivative (e.g., a naphthol derivative)—to form the stable azo compound (R-N=N-R'), which constitutes the dye or pigment molecule.^[6]

This versatile compound is a precursor for a wide range of red, orange, yellow, and brown hues.^{[2][5]} Notably, it is a key intermediate for producing important colorants like Pigment Red 17 and Pigment Red 22.^{[2][7]}

Logical Workflow: Azo Dye Synthesis

The following diagram illustrates the general workflow for synthesizing an azo dye using 2-Methyl-5-nitroaniline as the starting material.



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General workflow for Azo Dye synthesis.

Experimental Protocol: Synthesis of an Azo Dye

This protocol outlines a representative procedure for the synthesis of an azo dye using a nitroaniline derivative, adapted for a laboratory setting.

Materials:

- 2-Methyl-5-nitroaniline (or alternative aniline derivative)
- Sodium Nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- 2-Naphthol (or alternative coupling agent)
- Sodium Hydroxide (NaOH)
- Ice
- Deionized Water
- Ethanol

Procedure:

- Preparation of Diazonium Salt Solution:
 - In a 100 mL beaker, dissolve 5 mmol of 2-Methyl-5-nitroaniline in a mixture of 5 mL of concentrated HCl and 10 mL of deionized water. Stir until fully dissolved.
 - Cool the beaker in an ice-water bath, maintaining the temperature between 0 and 5 °C.
 - In a separate beaker, dissolve 5.5 mmol of sodium nitrite in 10 mL of cold deionized water.
 - Slowly add the sodium nitrite solution dropwise to the cooled aniline solution with continuous stirring. Keep the temperature strictly below 5 °C. The formation of the diazonium salt is complete after approximately 15-20 minutes of stirring in the ice bath.^[8]
- Preparation of Coupling Agent Solution:

- In a 250 mL beaker, dissolve 5.1 mmol of 2-Naphthol in 20 mL of a 10% aqueous sodium hydroxide solution.
- Cool this solution in a separate ice-water bath.
- Azo Coupling Reaction:
 - While stirring vigorously, slowly add the cold diazonium salt solution to the cold coupling agent solution.
 - A brightly colored precipitate (the azo dye) should form immediately.
 - Continue stirring the mixture in the ice bath for an additional 30 minutes to ensure the reaction goes to completion.
- Isolation and Purification:
 - Collect the precipitated dye by vacuum filtration using a Buchner funnel.
 - Wash the solid product with several portions of cold deionized water to remove any unreacted salts.
 - Recrystallize the crude product from a suitable solvent, such as an ethanol-water mixture, to achieve higher purity.
 - Dry the purified crystals in a desiccator or a low-temperature oven.

Performance Comparison: 2-Methyl-5-nitroaniline vs. Alternatives

The primary alternative and direct isomer to 2-Methyl-5-nitroaniline is 2-Methyl-4-nitroaniline (CAS 99-52-5), also known as Fast Red RL Base.[6][9] The position of the nitro group relative to the amino and methyl groups significantly influences the electronic properties of the molecule, which in turn affects the final color and performance characteristics of the derived dyes.[6] Other nitroanilines, such as p-nitroaniline, are also used but result in different color profiles and properties.

Isomeric Structures

The subtle difference in the placement of the nitro group between these two key intermediates is a critical determinant of their application suitability.

Structural comparison of key isomers.

Quantitative Data on Derived Pigments

Direct, side-by-side experimental comparisons of dyes derived from these isomers are not extensively consolidated in single literature sources. However, by compiling data on specific, commercially important pigments derived from each, a performance comparison can be established. The following table summarizes key properties of pigments derived from 2-Methyl-5-nitroaniline and its alternatives.

Property	Pigment Red 22	Pigment Red 17	Pigment Red 112
Diazo Component	2-Methyl-5-nitroaniline	2-Methyl-5-nitroaniline	p-Nitroaniline / 2-Methyl-4-nitroaniline Derivative
Coupling Component	Naphthol AS-D	Naphthol AS	Naphthol AS-D
CI Name	C.I. 12315	C.I. 12390	C.I. 12370
Typical Shade	Bluish Red	Yellowish Red	Brilliant Yellowish Red
Lightfastness (Full Shade)	6 (Very Good)	5 (Good)	7-8 (Excellent)
Lightfastness (Tint)	5 (Good)	4 (Fair)	6-7 (Very Good)
Heat Stability	~140 °C	~160 °C	~200 °C
Primary Applications	Printing Inks, Coatings	Coatings, Plastics	High-Performance Paints, Plastics

Note: Fastness is typically rated on a scale of 1 (poor) to 8 (excellent) for lightfastness and 1 (poor) to 5 (excellent) for wash/chemical fastness. Dyes derived from 2-Methyl-4-nitroaniline (Fast Red RL Base) are generally known for their bright red shades and good overall fastness properties.^[6] Research into heterocyclic and polymeric azo dyes shows that structural

modifications can significantly improve fastness properties, often achieving ratings of "very good to excellent".^[10]

Other Applications

While dye synthesis is its primary role, 2-Methyl-5-nitroaniline is also a valuable intermediate in other sectors:

- **Pharmaceuticals:** It serves as a starting material or intermediate for synthesizing more complex molecules with potential biological activity.^[4]
- **Agrochemicals:** Its structure is used as a scaffold for creating new pesticide molecules.^{[2][4]}
- **Research:** It is used as a reagent and analytical standard in various chemical research contexts.^[11]

Conclusion

2-Methyl-5-nitroaniline is a cornerstone intermediate, particularly in the azo colorant industry. Its utility is defined by the reliable production of a range of red and orange pigments with good performance characteristics. While alternatives like its isomer, 2-Methyl-4-nitroaniline, may offer superior lightfastness or heat stability in certain applications, the choice of diazo component ultimately depends on the specific shade and performance requirements of the final product. The detailed protocols and comparative data provided in this guide serve as a valuable resource for researchers aiming to select and utilize the optimal intermediates for their synthesis goals.

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